

safety and handling precautions for solid DTPA anhydride

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Compound of Interest

Compound Name: DTPA anhydride

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An In-depth Technical Guide to the Safe Handling of Solid **DTPA Anhydride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for solid Diethylenetriaminepentaacetic dianhydride (**DTPA anhydride**). Adherence to these guidelines is crucial for ensuring personal safety and maintaining experimental integrity in a laboratory setting.

Chemical and Physical Properties

Solid **DTPA anhydride** is a white to light-colored crystalline powder.^[1] It is a key reagent for introducing a strong chelating agent in various scientific applications, including the synthesis of macrocyclic ligands and lanthanide complexes for use as MRI enhancers.^[2] Understanding its properties is fundamental to its safe handling.

Property	Value	Reference
Synonyms	N,N-Bis[2-(2,6-dioxomorpholino)ethyl]glycine, DTPA dianhydride	[1]
CAS Number	23911-26-4	[3]
Molecular Formula	C ₁₄ H ₁₉ N ₃ O ₈	
Molecular Weight	357.32 g/mol	
Appearance	White to light yellow to light orange powder/crystal	[1]
Melting Point	182-184 °C	[3]
Solubility	Hydrolyzes in water	[2][3]
Density	1.460 ± 0.06 g/cm ³ (Predicted)	[3]
Flash Point	350.6°C (Predicted)	[3]
Vapor Pressure	6.53E-19 mmHg at 25°C (Predicted)	[3]

Hazard Identification and Classification

DTPA anhydride is classified as a hazardous substance. The primary hazards are related to irritation of the skin, eyes, and respiratory system.[2]

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.
Serious Eye Irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation.

Signal Word: Warning

Hazard Pictogram:

 alt text

Experimental Protocols: Safe Handling Procedures

Given that **DTPA anhydride** is moisture-sensitive and a respiratory irritant, all manipulations should be performed in a controlled environment.

3.1. Personal Protective Equipment (PPE)

Before handling **DTPA anhydride**, the following PPE is mandatory:

- Eye Protection: Wear safety glasses with side shields or chemical goggles.[4]
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber).[5]
- Skin and Body Protection: A lab coat is required. For larger quantities, consider an impervious apron and additional protective clothing.[4][6]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood to avoid dust inhalation.[4][7] If ventilation is inadequate, a NIOSH/MSHA approved respirator is necessary.[6]

3.2. Weighing and Transfer

- Preparation: Ensure the chemical fume hood is operational and the work surface is clean and uncluttered.
- Inert Atmosphere: As **DTPA anhydride** is moisture-sensitive, for reactions requiring anhydrous conditions, perform weighing and transfer under an inert gas (e.g., argon or nitrogen).[2]
- Dispensing: Use a spatula to carefully transfer the solid from its storage container to a pre-tared weighing vessel. Avoid generating dust.[4]
- Closure: Tightly close the main container immediately after dispensing to prevent moisture absorption and contamination.[2]

- Cleanup: Clean any spills on the balance or work surface immediately using a dry method (do not use water).

3.3. Dissolution and Reaction

- Solvent Addition: Add the solid **DTPA anhydride** to the reaction vessel within the fume hood.
- Hydrolysis: Be aware that **DTPA anhydride** hydrolyzes in water.^[2]^[3] The reaction with water will open the anhydride rings to form DTPA. This may be the desired outcome for some applications, but for others, anhydrous solvents are necessary.
- Monitoring: Once the reagent is added to the reaction mixture, continue to operate within the fume hood.

Storage and Incompatibilities

Proper storage is critical to maintaining the integrity of **DTPA anhydride** and ensuring safety.

- Storage Temperature: Recommended storage is at -20°C.^[2]
- Conditions: Store in a tightly closed container in a dry, well-ventilated place.^[2] The material is moisture-sensitive.^[2]
- Incompatible Materials: Avoid contact with strong oxidizing agents.^[4]

Emergency Procedures

In the event of exposure or a spill, follow these procedures immediately.

5.1. First Aid Measures

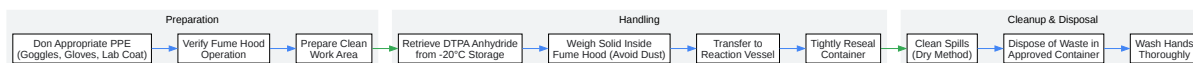
Exposure Route	Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor.
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[8]

5.2. Spill Response

- Evacuate: Keep unnecessary personnel away from the spill area.[4]
- Ventilate: Ensure the area is well-ventilated.
- Containment: Avoid generating dust. With a clean shovel, carefully place the material into a clean, dry, and labeled container for disposal.[4]
- Decontamination: Clean the affected area thoroughly.
- Disposal: Dispose of the contents and container at an approved waste disposal plant. Do not let the product enter drains.

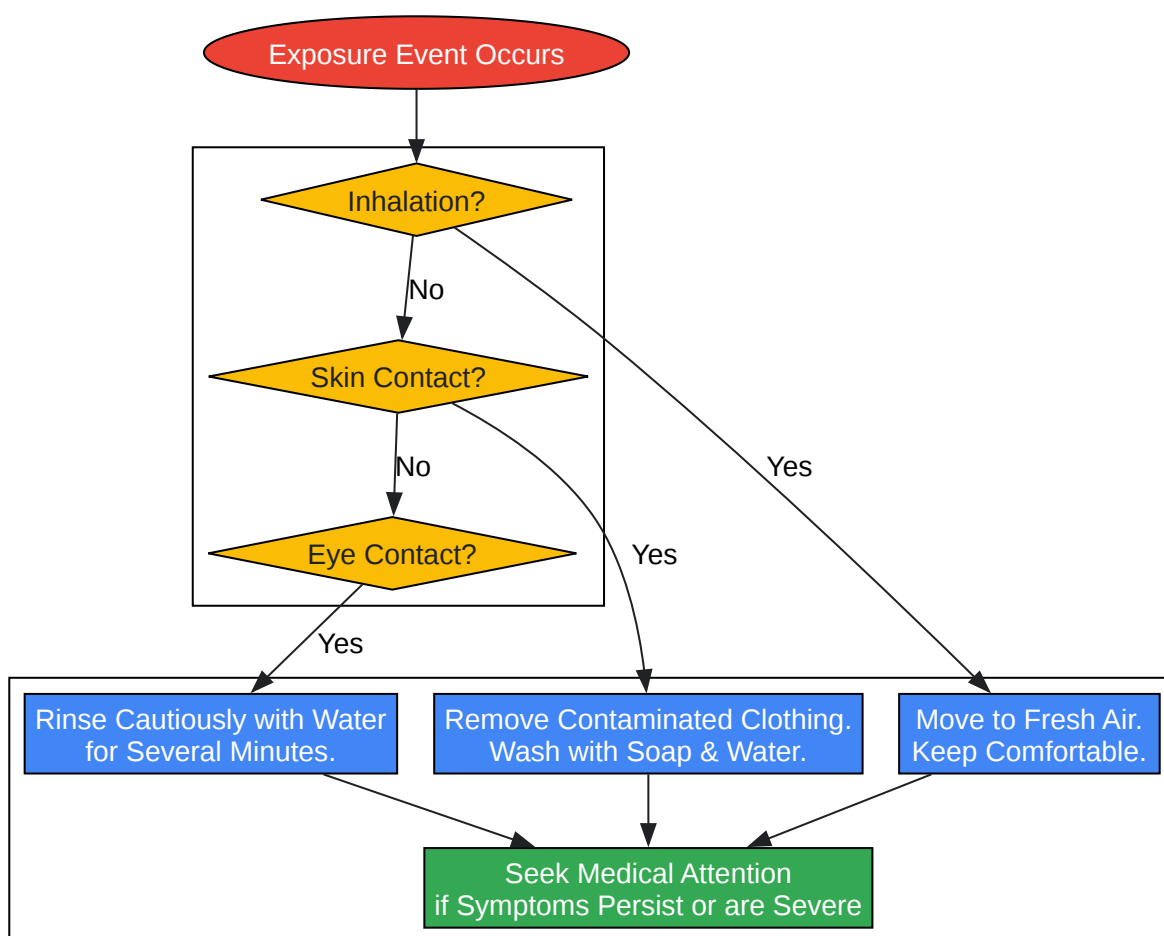
Visual Guides

The following diagrams illustrate key workflows and decision-making processes for handling solid **DTPA anhydride**.



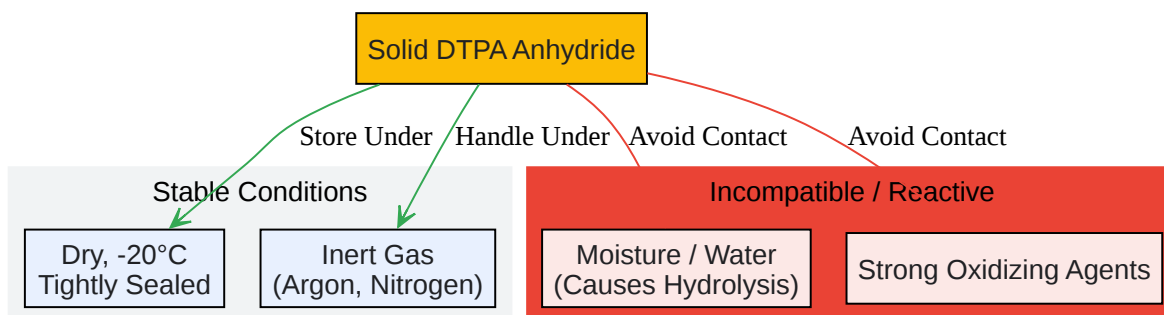
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Caption: Standard laboratory workflow for handling solid **DTPA anhydride**.



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Caption: Decision tree for first aid response to **DTPA anhydride** exposure.



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Caption: Reactivity and storage compatibility for solid **DTPA anhydride**.

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References

- 1. Diethylenetriaminepentaacetic Dianhydride | 23911-26-4 | TCI AMERICA [tcichemicals.com]
- 2. Diethylenetriaminepentaacetic acid dianhydride, 95% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 3. DTPA Dianhydride [chembk.com]
- 4. nwsci.com [nwsci.com]
- 5. artms.ca [artms.ca]
- 6. curiumpharma.com [curiumpharma.com]
- 7. dojindo.com [dojindo.com]

- 8. [assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com/assets.thermofisher.com)]
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